

Docetaxel-d5: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Docetaxel-d5

Cat. No.: B15573305

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Docetaxel-d5**, a deuterated analog of the widely used chemotherapeutic agent, Docetaxel. This document outlines its chemical properties, and applications, and provides detailed experimental protocols for its use as an internal standard in quantitative bioanalysis.

Introduction to Docetaxel-d5

Docetaxel-d5 is a stable isotope-labeled version of Docetaxel, a member of the taxane class of antineoplastic agents.[1][2] Docetaxel works by disrupting the microtubule network within cells, which is crucial for cell division, thereby inhibiting the proliferation of cancer cells.[1]

Docetaxel-d5 is chemically identical to Docetaxel, with the exception that five hydrogen atoms on the benzoate moiety have been replaced by deuterium atoms.[3] This isotopic substitution results in a higher molecular weight, allowing it to be distinguished from the unlabeled drug by mass spectrometry.[4]

The primary application of **Docetaxel-d5** is as an internal standard in bioanalytical methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), for the precise quantification of Docetaxel in biological matrices like plasma and tissue samples.[4][5] Its use is critical in pharmacokinetic and drug metabolism studies to ensure the accuracy and reliability of the analytical results.[4]

Chemical Structure and Properties

The chemical structure of Docetaxel consists of a complex tetracyclic diterpenoid core derived from 10-deacetyl baccatin III.[6] In **Docetaxel-d5**, the five hydrogen atoms on the phenyl ring of the benzoate group at the C-2 position are replaced with deuterium.

Chemical Structure of Docetaxel:

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Chemical Structure of **Docetaxel-d5**:

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The IUPAC name for **Docetaxel-d5** is [(1S,3R,4S,7R,9S,10S,12R)-4-acetyloxy-1,9,12-trihydroxy-15-[(3S)-2-hydroxy-3-[(2-methylpropan-2-yl)oxycarbonylamino]-3-phenylpropanoyl]oxy-10,14,17,17-tetramethyl-11-oxo-6-oxatetracyclo[11.3.1.0^{3,10}.0^{4,7}]heptadec-13-en-2-yl] 2,3,4,5,6-pentadeuteriobenzoate.[3]

Quantitative Data

The key physicochemical properties of Docetaxel and **Docetaxel-d5** are summarized in the table below for easy comparison.

Property	Docetaxel	Docetaxel-d5
Molecular Formula	C ₄₃ H ₅₃ NO ₁₄	C ₄₃ H ₄₈ D ₅ NO ₁₄
Molecular Weight	807.9 g/mol [1]	812.9 g/mol [3]
Monoisotopic Mass	807.34660536 Da[1]	812.37798909 Da[3]
Appearance	White to almost-white powder[1]	Solid
Solubility	Practically insoluble in water[1]	Not specified, expected to be similar to Docetaxel
LogP	2.4[1]	Not specified, expected to be similar to Docetaxel

Experimental Protocols

The following section details a typical experimental protocol for the quantification of Docetaxel in human plasma using **Docetaxel-d5** as an internal standard via LC-MS/MS. This protocol is a composite based on established methodologies.[5][7][8]

I. Preparation of Stock and Working Solutions

- Stock Solutions (1 mg/mL):
 - Accurately weigh and dissolve Docetaxel and **Docetaxel-d5** in methanol to prepare individual stock solutions of 1 mg/mL.
 - Store these stock solutions at -20°C.
- Working Solutions:
 - Prepare serial dilutions of the Docetaxel stock solution with a mixture of acetonitrile and water (1:1, v/v) to create working solutions for calibration standards and quality control (QC) samples at desired concentrations.
 - Prepare a working solution of **Docetaxel-d5** (internal standard) at a fixed concentration (e.g., 100 ng/mL) in the same diluent.

II. Sample Preparation (Protein Precipitation)

- Aliquoting:
 - In a microcentrifuge tube, add 100 μ L of the biological sample (blank plasma, calibration standard, QC sample, or unknown sample).
- Spiking with Internal Standard:
 - To each tube (except for blank matrix samples used to assess interference), add 25 μ L of the **Docetaxel-d5** internal standard working solution.
- Protein Precipitation:
 - Add 300 μ L of acetonitrile to each tube to precipitate plasma proteins.
 - Vortex the mixture vigorously for 1 minute.
- Centrifugation:
 - Centrifuge the samples at 10,000 rpm for 10 minutes to pellet the precipitated proteins.
- Supernatant Transfer and Evaporation:
 - Carefully transfer the clear supernatant to a new set of tubes.
 - Evaporate the supernatant to dryness under a gentle stream of nitrogen at approximately 40°C.
- Reconstitution:
 - Reconstitute the dried residue in 100 μ L of the mobile phase and vortex to ensure complete dissolution.
 - Transfer the reconstituted sample to an autosampler vial for LC-MS/MS analysis.

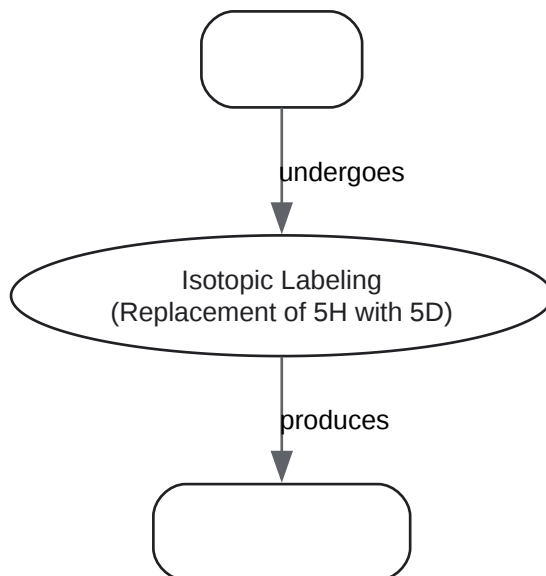
III. LC-MS/MS Instrumentation and Conditions

- Liquid Chromatography System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Chromatographic Column: A C18 reversed-phase column (e.g., 50 mm x 2.1 mm, 3 μ m particle size).
- Mobile Phase: A gradient of acetonitrile and water with 0.1% formic acid.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 10 μ L.
- Ionization Mode: Positive electrospray ionization (ESI+).
- Detection: Multiple Reaction Monitoring (MRM). The specific precursor-to-product ion transitions to monitor are:
 - Docetaxel: m/z 808.2 \rightarrow 527.2 (example transition, may need optimization)
 - **Docetaxel-d5**: m/z 813.2 \rightarrow 527.2 (example transition, may need optimization)

Visualizations

Logical Relationship: Docetaxel and its Deuterated Analog

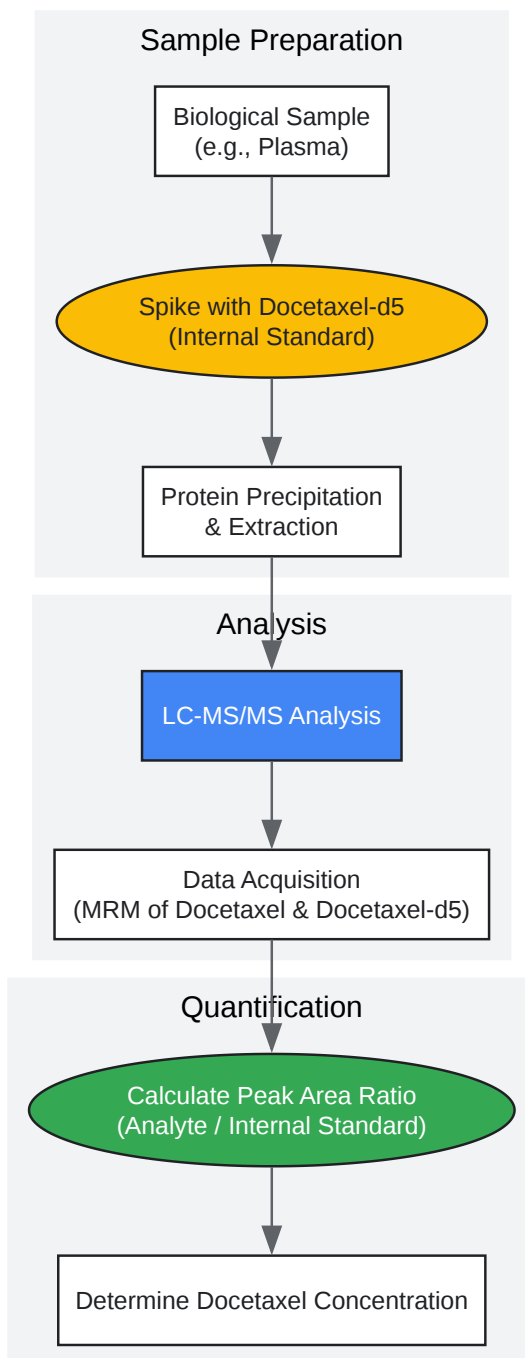
Relationship between Docetaxel and Docetaxel-d5

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Caption: Docetaxel is isotopically labeled to produce **Docetaxel-d5** for use as an internal standard.

Experimental Workflow: Bioanalytical Quantification

Workflow for Quantification of Docetaxel using Docetaxel-d5

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Caption: Bioanalytical workflow for the quantification of Docetaxel using **Docetaxel-d5** as an internal standard.

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